

Thermochemical Profile of Tetramethylhydrazine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylhydrazine

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This technical guide provides a comprehensive overview of the available thermochemical data for **tetramethylhydrazine** (C₄H₁₂N₂). Due to the relative scarcity of extensively published experimental values for this specific compound, this document also outlines the established experimental protocols for determining key thermochemical properties, offering a roadmap for further research and application.

Core Thermochemical Data

While a complete experimental thermochemical dataset for **tetramethylhydrazine** is not readily available in the literature, the following table summarizes the currently accessible quantitative data.

Thermochemical Property	Value	Units	Source
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) at 305 K	32.9	kJ/mol	NIST[1]
Proton Affinity (PAff)	948.70	kJ/mol	Cheméo[2]
Gas Basicity (BasG)	917.90	kJ/mol	Cheméo[2]

It is important to note that crucial values such as the standard enthalpy of formation (liquid and gaseous states), standard molar entropy, and molar heat capacity for **tetramethylhydrazine** are not explicitly reported in readily accessible databases. The following sections detail the standard methodologies that would be employed to determine these essential parameters.

Experimental Protocols for Thermochemical Characterization

The determination of a complete thermochemical profile for an organic compound like **tetramethylhydrazine** involves a series of precise calorimetric and analytical measurements. The following protocols are standard methodologies in the field of chemical thermodynamics.

Determination of the Standard Enthalpy of Formation ($\Delta_f H^\circ$) by Combustion Calorimetry

The standard enthalpy of formation of **tetramethylhydrazine**, a nitrogen-containing organic compound, would be determined using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **tetramethylhydrazine** is placed in a crucible within a constant-volume bomb calorimeter. For volatile liquids, the sample is typically encapsulated in a gelatin capsule or a thin-walled glass ampule.
- **Bomb Assembly:** The bomb is purged of air and then charged with a known high pressure of pure oxygen (typically around 30 atm). A small, known amount of distilled water is added to the bomb to ensure that the combustion products are in their standard states.
- **Calorimeter Setup:** The sealed bomb is placed in a well-insulated calorimeter vessel containing a precisely measured quantity of water. The entire assembly is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through a fuse wire. The temperature of the water in the calorimeter is monitored with high precision as a function of time before, during, and after the combustion reaction.

- **Data Analysis:** The corrected temperature rise is determined from the temperature-time data, accounting for heat exchange with the surroundings. The energy equivalent of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- **Calculation of Enthalpy of Combustion:** The heat of combustion of the sample at constant volume (ΔcU) is calculated from the corrected temperature rise and the energy equivalent of the calorimeter. Corrections are applied for the heat of formation of nitric acid from the nitrogen in the sample and for the heat of combustion of the fuse wire.
- **Conversion to Enthalpy of Formation:** The standard enthalpy of combustion at constant pressure (ΔcH°) is calculated from ΔcU . Finally, the standard enthalpy of formation (ΔfH°) of **tetramethylhydrazine** is calculated using Hess's Law, from the enthalpies of formation of the combustion products (CO_2 , H_2O , and N_2).^{[3][4]}

Determination of Heat Capacity (C_p)

The heat capacity of liquid **tetramethylhydrazine** can be measured using adiabatic calorimetry or differential scanning calorimetry (DSC).

Methodology (Adiabatic Calorimetry):

- **Sample Loading:** A known mass of the purified liquid sample is hermetically sealed in a calorimetric vessel.
- **Calorimeter Assembly:** The vessel is placed within an adiabatic shield in a high-vacuum environment. The temperature of the shield is controlled to precisely match the temperature of the calorimetric vessel, minimizing heat loss.^[5]
- **Heating and Measurement:** A precisely measured quantity of electrical energy is supplied to a heater within the calorimetric vessel, causing a small increase in temperature. The temperature change is measured with a high-precision thermometer.
- **Calculation:** The heat capacity of the sample is calculated from the amount of electrical energy supplied and the corresponding temperature rise, after correcting for the heat capacity of the empty calorimetric vessel.^[5] This process is repeated over the desired temperature range to determine the temperature dependence of the heat capacity.

Determination of Standard Molar Entropy (S°)

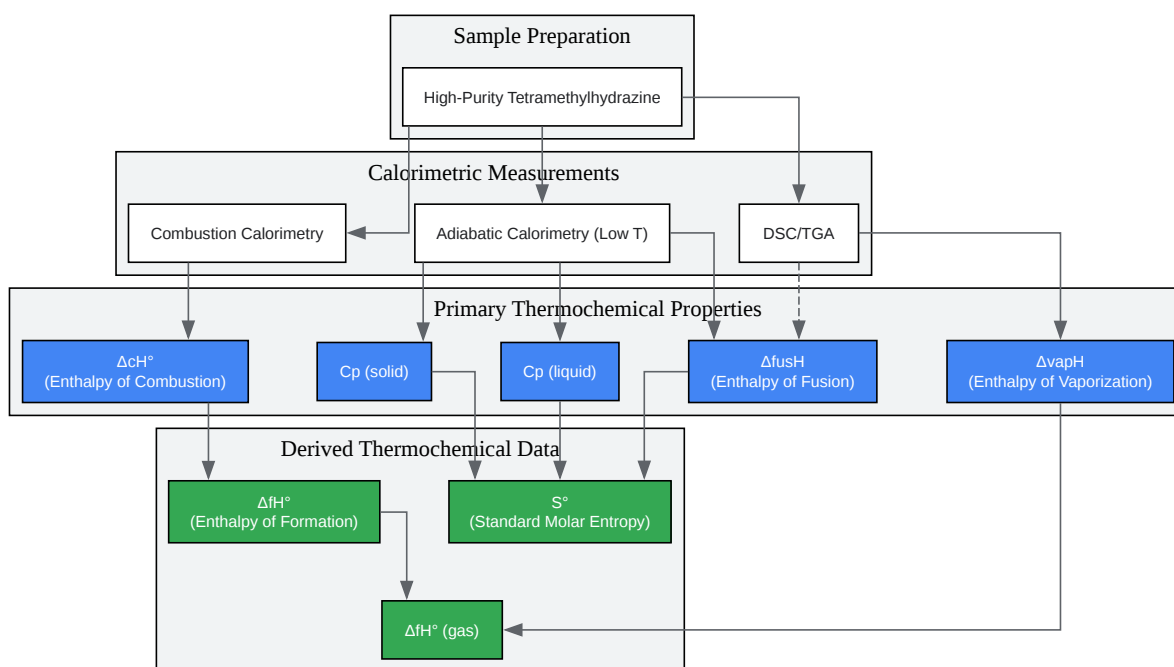
The standard molar entropy of **tetramethylhydrazine** can be determined from heat capacity measurements down to near absolute zero.

Methodology:

- **Low-Temperature Heat Capacity Measurement:** The heat capacity of a solid sample of **tetramethylhydrazine** is measured from a very low temperature (e.g., ~10 K) up to its melting point using an adiabatic calorimeter.
- **Enthalpy and Entropy of Fusion:** At the melting point, the enthalpy of fusion ($\Delta_{\text{fus}}H$) is measured. The entropy of fusion is then calculated as $\Delta_{\text{fus}}S = \Delta_{\text{fus}}H / T_m$, where T_m is the melting temperature.
- **Liquid-Phase Heat Capacity Measurement:** The heat capacity of the liquid phase is measured from the melting point up to the desired temperature (e.g., 298.15 K).
- **Entropy Calculation:** The absolute entropy at a given temperature T is calculated by integrating the heat capacity data, as shown in the following equation: $S^\circ(T) = \int_0^{T_m} (C_{p,\text{solid}} / T) dT + (\Delta_{\text{fus}}H / T_m) + \int_{T_m}^T (C_{p,\text{liquid}} / T) dT$ The integral from 0 K to the lowest experimental temperature is typically determined by extrapolation using the Debye T^3 law.^[6]
^[7]

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive thermochemical characterization of **tetramethylhydrazine**.



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Caption: Experimental workflow for thermochemical data determination.

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- To cite this document: BenchChem. [Thermochemical Profile of Tetramethylhydrazine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201636#thermochemical-data-for-tetramethylhydrazine]

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